

# Triapenthenol CAS number and chemical properties

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## Compound of Interest

Compound Name: *Triapenthenol*

Cat. No.: *B8634765*

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## An In-depth Technical Guide to **Triapenthenol**

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the chemical properties, synthesis, and biological activity of **Triapenthenol**.

## Chemical Identity and Properties

**Triapenthenol** is a triazole compound that exists as geometric isomers, primarily the (E)- and (Z)-isomers. The (E)-isomer is more commonly referenced in scientific literature.

Table 1: Chemical Identifiers for **Triapenthenol** Isomers

Identifier	(E)-Triapenthenol	(Z)-Triapenthenol
CAS Number	76608-88-3[1][2][3][4]	76608-49-6[5]
IUPAC Name	(E)-1-cyclohexyl-4,4-dimethyl-2-(1,2,4-triazol-1-yl)pent-1-en-3-ol[1][3]	(Z)-1-cyclohexyl-4,4-dimethyl-2-(1,2,4-triazol-1-yl)pent-1-en-3-ol[5]
Synonyms	(E)-(RS)-1-cyclohexyl-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pent-1-en-3-ol, alpha-tert-butyl-(E)-beta-(cyclohexylmethylene)-1H-1,2,4-triazol-1-ethanol[1][2][4]	-

Table 2: Physicochemical Properties of (E)-Triapenthenol

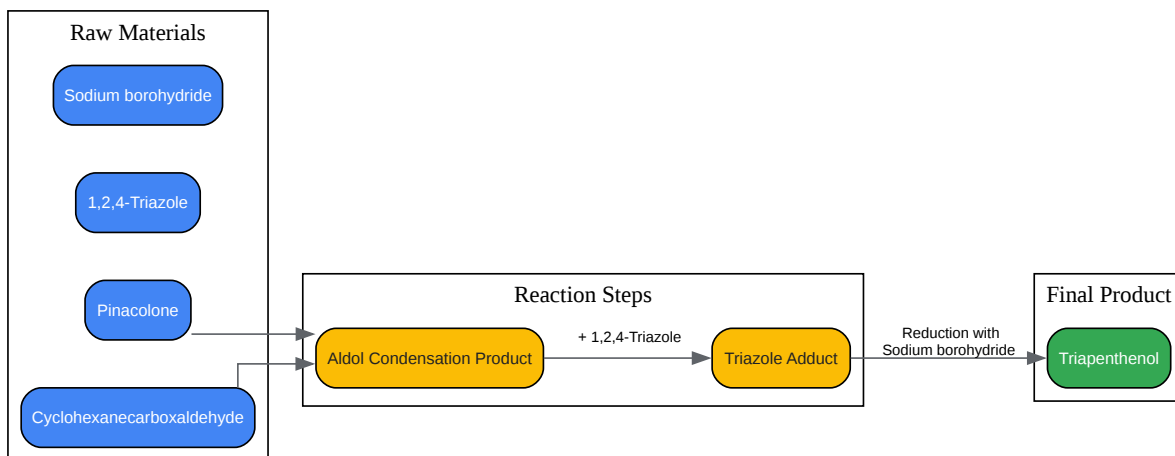
Property	Value	Source
Molecular Formula	C15H25N3O	[1][2][3][4]
Molecular Weight	263.38 g/mol	[1][2][3][4][5]
Melting Point	132-134 °C or 135.5°C	[2][4]
Boiling Point (Predicted)	420.2 ± 47.0 °C	[2][4]
Density (Predicted)	1.10 ± 0.1 g/cm <sup>3</sup>	[1][2][4]
pKa (Predicted)	13.39 ± 0.20	[2][4]
Vapor Pressure	4.4 × 10 <sup>-6</sup> Pa (20°C)	[2]

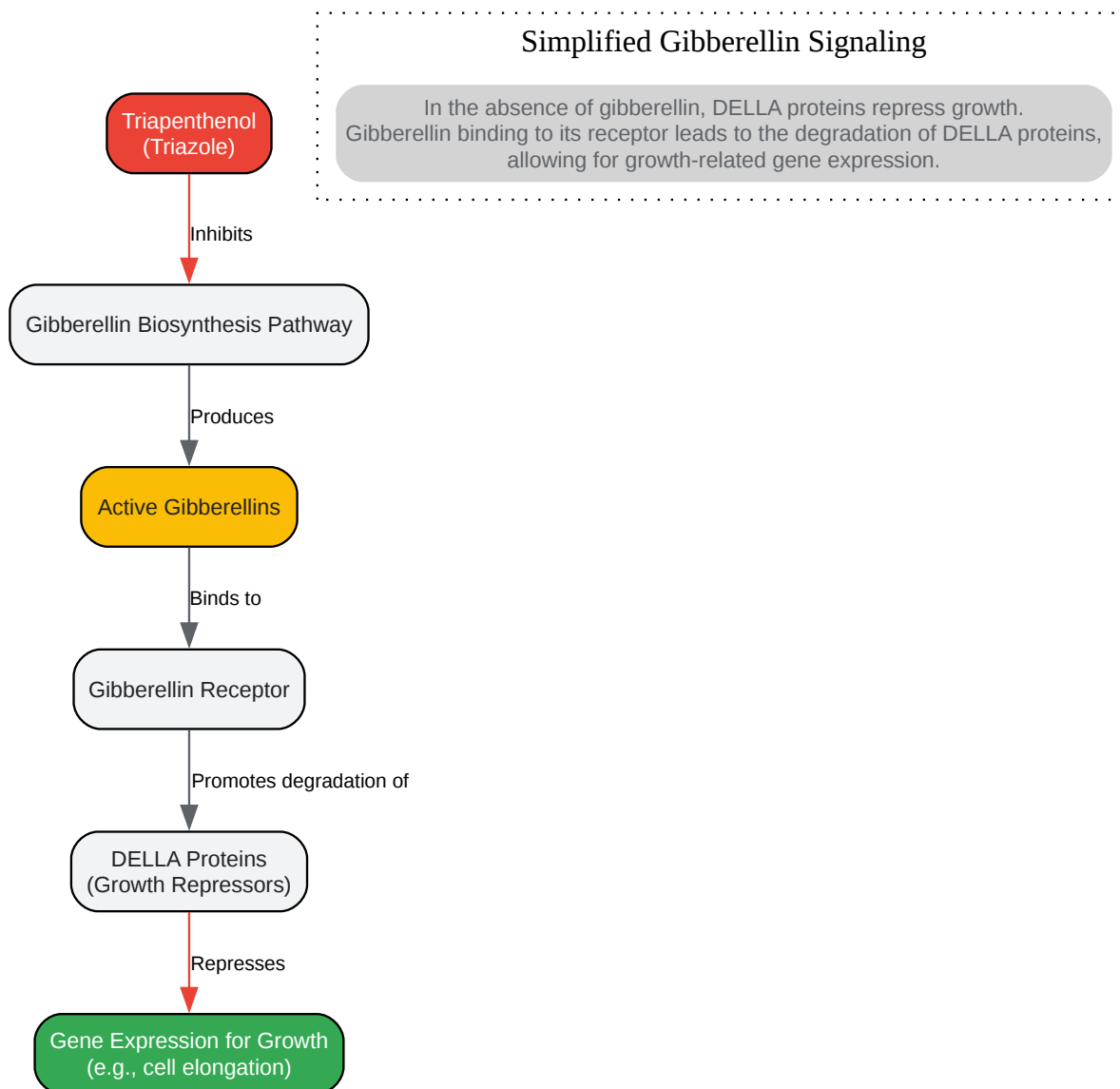
Table 3: Solubility of (E)-Triapenthenol at 20°C

Solvent	Solubility
Water	68 mg/L
Dimethylformamide	468 g/L
Methanol	433 g/L
Dichloromethane	>200 g/L
Isopropanol	100-200 g/L
Acetone	150 g/L
Toluene	20-50 g/L
Hexane	5-10 g/L
<a href="#">[2]</a>	

## Synthesis of Triapenthenol

The synthesis of **Triapenthenol** involves the reaction of key raw materials. While a detailed, step-by-step protocol is not readily available in the public domain, the known precursors are Sodium borohydride, Pinacolone, 1,2,4-Triazole, and Cyclohexanecarboxaldehyde[\[2\]](#)[\[4\]](#). The general synthetic pathway can be conceptualized as follows:





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## References

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